

Application Notes and Protocols for BK-218: Sterile Filtration and Experimental Preparation

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Compound of Interest

Compound Name: BK-218

Cat. No.: B1667541

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and guidelines for the sterile filtration and preparation of **BK-218**, a cephalosporin antibiotic, for various experimental applications. The information is intended to ensure the integrity and sterility of **BK-218** solutions, which is critical for accurate and reproducible research outcomes.

Introduction to BK-218

BK-218 is an orally active cephalosporin antibiotic.[1] Like other β -lactam antibiotics, its mechanism of action involves the inhibition of bacterial cell wall synthesis by binding to penicillin-binding proteins (PBPs).[1][2] This interference with the peptidoglycan synthesis leads to bacterial cell lysis and death. **BK-218** has shown antibacterial activity comparable to cefamandole and greater inhibitory effects than cephalexin and cefoxitin on PBPs of *Escherichia coli*. [1][2] Its activity spectrum is similar to that of second-generation cephalosporins, with effectiveness against *Streptococcus pneumoniae*, *Haemophilus influenzae*, and *Moraxella catarrhalis*. [3]

Data Presentation: Properties of BK-218

Proper preparation of **BK-218** for experiments requires an understanding of its physical and chemical properties. The following table summarizes key information for **BK-218**. Researchers should supplement this with their own experimental data for specific solvents and conditions.

Property	Value	Reference
Chemical Formula	C ₁₅ H ₁₃ ClN ₇ NaO ₅ S ₂	[4]
Molecular Weight	493.9 g/mol	[4]
CAS Number	110008-56-5	[1]
Appearance	Solid powder (Appearance may vary by manufacturer)	
Solubility	Solubility in various solvents should be determined empirically. A general starting point for cephalosporins is water, DMSO, or PBS.	
Storage Conditions	Store at room temperature in the continental US; may vary elsewhere. Refer to the Certificate of Analysis for specific recommendations.	[1]

Table 1: Physicochemical Properties of **BK-218**

Experimental Protocols

Preparation of a BK-218 Stock Solution

This protocol describes the preparation of a concentrated stock solution of **BK-218**. All procedures should be performed in a sterile environment, such as a biosafety cabinet, using aseptic techniques to prevent microbial contamination.[5][6]

Materials:

- **BK-218** powder
- Sterile, high-purity solvent (e.g., sterile water, DMSO, or PBS)
- Sterile, conical centrifuge tubes (e.g., 15 mL or 50 mL)

- Calibrated analytical balance
- Vortex mixer
- Sterile, disposable serological pipettes

Procedure:

- Determine the desired concentration and volume of the stock solution.
- In a sterile biosafety cabinet, weigh the required amount of **BK-218** powder using an analytical balance.
- Transfer the powder to a sterile conical tube.
- Add a small volume of the chosen sterile solvent to the tube.
- Vortex the tube until the powder is completely dissolved.
- Add the remaining solvent to reach the final desired volume.
- Vortex again to ensure homogeneity.

Sterile Filtration of BK-218 Stock Solution

Sterile filtration is a critical step to remove any potential microbial contamination from the stock solution without using heat, which could degrade the antibiotic.^[7]

Materials:

- Prepared **BK-218** stock solution
- Sterile syringe (size appropriate for the volume of stock solution)
- Sterile syringe filter (0.22 µm pore size is recommended for sterilizing filtration)^[7]
- Sterile, cryo-vials or other appropriate sterile containers for aliquoting

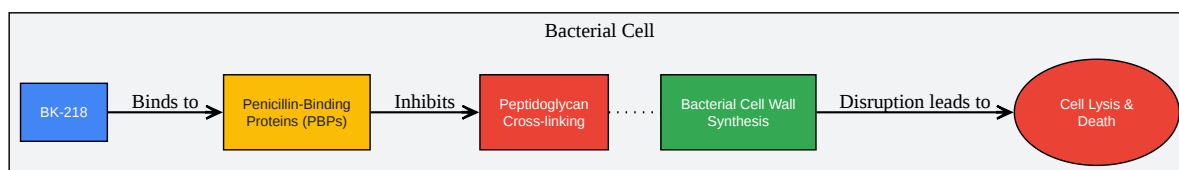
Procedure:

- In a sterile biosafety cabinet, draw the **BK-218** stock solution into a sterile syringe.
- Securely attach a sterile 0.22 μm syringe filter to the syringe.
- Carefully dispense the solution through the filter into a sterile collection tube. Apply gentle and steady pressure to the syringe plunger.
- Aliquot the sterile stock solution into smaller, single-use volumes in sterile cryo-vials. This minimizes the risk of contamination from repeated freeze-thaw cycles.
- Label each aliquot clearly with the name of the compound, concentration, date of preparation, and solvent used.
- Store the aliquots at the recommended temperature (typically -20°C or -80°C for long-term storage).

Mandatory Visualizations

Signaling Pathway: Mechanism of Action of BK-218

The following diagram illustrates the general mechanism of action for cephalosporin antibiotics like **BK-218**.

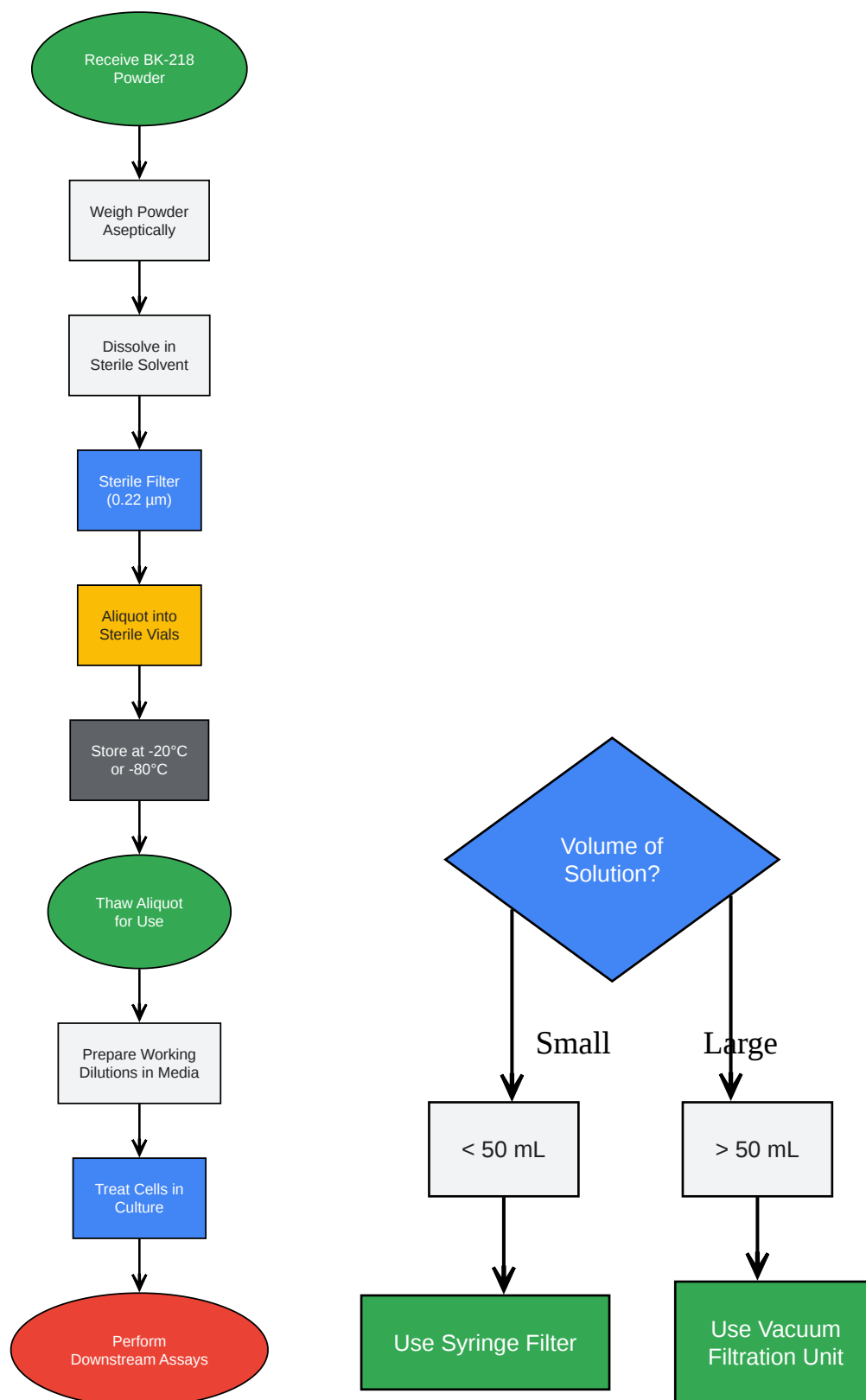


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Caption: Mechanism of action of **BK-218**.

Experimental Workflow: Preparation of BK-218 for Cell Culture Experiments

This workflow outlines the key steps from receiving the compound to its application in cell-based assays.



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